

Comparative Analysis of Methyl Vinyl Sulfone Cross-Reactivity with Amino Acids

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl vinyl sulfone

Cat. No.: B151964

[Get Quote](#)

For Immediate Release

This guide provides a comparative analysis of the cross-reactivity of **methyl vinyl sulfone** (MVS) with key nucleophilic amino acids. Intended for researchers, scientists, and professionals in drug development, this document summarizes the reactivity profiles, presents available quantitative data, and outlines experimental protocols for assessing these interactions. MVS is a Michael acceptor, a chemical entity frequently used in bioconjugation and as a covalent inhibitor. Understanding its reactivity profile is crucial for its application in protein modification and drug design.

Reactivity Overview

Methyl vinyl sulfone is a Michael-reactive compound that forms covalent bonds with nucleophilic amino acid side chains.^[1] The primary targets within proteins are the sulfhydryl group of cysteine, the ϵ -amino group of lysine, and the imidazole ring of histidine.^[2] The reactivity is predominantly governed by the nucleophilicity of the amino acid side chain and the pH of the reaction environment.^[3]

Generally, the order of reactivity is Cysteine > Lysine > Histidine. However, this is highly dependent on the pH. The thiol group of cysteine is significantly more nucleophilic than the amino group of lysine, especially at neutral or slightly alkaline pH, leading to high selectivity for cysteine modification.^{[3][4]} As the pH becomes more alkaline, the deprotonation of the ϵ -amino group of lysine increases its nucleophilicity, leading to a higher reaction rate.^[4]

Quantitative Reactivity Data

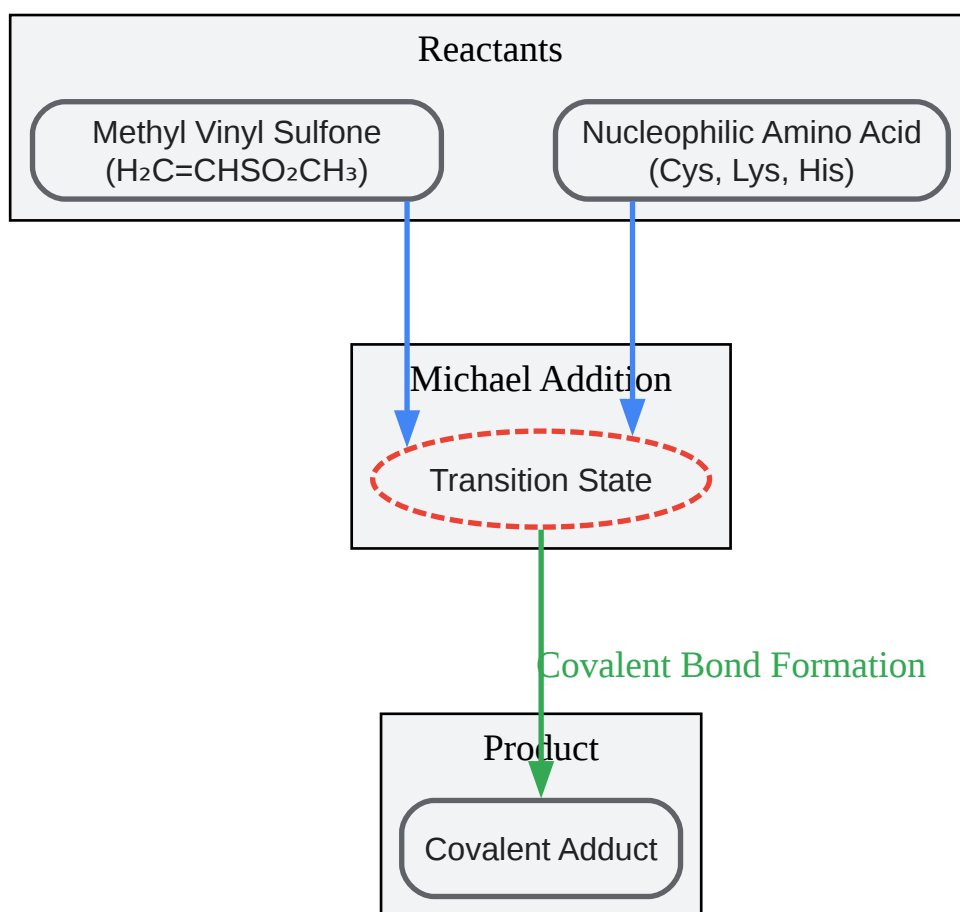
Direct comparative kinetic data for the reaction of **methyl vinyl sulfone** with cysteine, lysine, and histidine under identical conditions is not extensively available in the literature. However, studies on various vinyl sulfones consistently demonstrate the high reactivity and selectivity for cysteine.

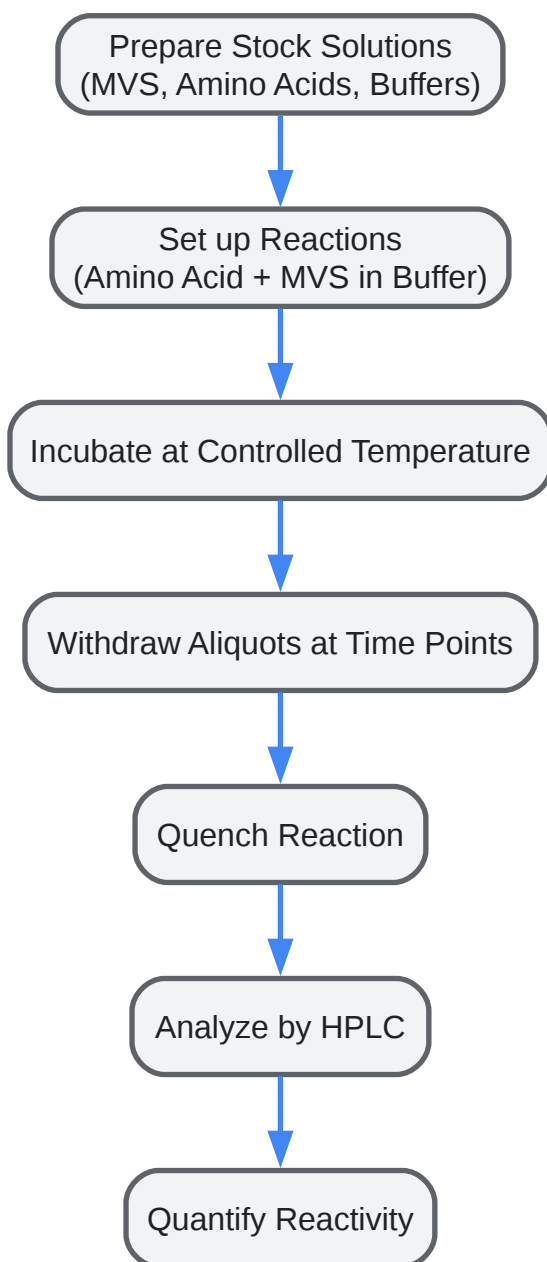
Amino Acid	Nucleophilic Group	pKa of Side Chain	General Reactivity Profile	Second-Order Rate Constant ($M^{-1}s^{-1}$)	Conditions
Cysteine	Thiol (-SH)	~8.3	Highest reactivity, especially at neutral to slightly alkaline pH. [3][4]	Not specified for MVS. Divinyl sulfone reacts fast and efficiently.	Alkaline pH
Lysine	ϵ -Amino (-NH ₂)	~10.5	Moderate reactivity, increases significantly with pH > 9. [2][5]	Not specified for MVS.	Not specified
Histidine	Imidazole	~6.0	Lower reactivity compared to cysteine and lysine, but can react, especially at neutral pH where the imidazole is partially nucleophilic. [2][6]	Not specified for MVS.	pH 7.0 for specific reaction with imidazole. [6]

Note: The table is a synthesis of information from multiple sources on vinyl sulfone reactivity. Direct kinetic constants for **methyl vinyl sulfone** are not readily available. The reactivity is highly dependent on the specific vinyl sulfone derivative and reaction conditions.

Reaction Mechanism and Selectivity

The reaction of **methyl vinyl sulfone** with nucleophilic amino acid residues proceeds via a Michael-type addition. This mechanism involves the attack of the nucleophile on the β -carbon of the vinyl group.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Methyl vinyl sulphone: a new class of Michael-type genotoxin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Protein reactions with methyl and ethyl vinyl sulfones - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. scispace.com [scispace.com]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. Site-Specific and Covalent Immobilization of His-Tagged Proteins via Surface Vinyl Sulfone-Imidazole Coupling - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Comparative Analysis of Methyl Vinyl Sulfone Cross-Reactivity with Amino Acids]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b151964#cross-reactivity-studies-of-methyl-vinyl-sulfone-with-different-amino-acids]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com